

# Application Note: Quantification of AN-3485 in Human Plasma by LC-MS/MS

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## Compound of Interest

Compound Name: AN-3485

Cat. No.: B2473444

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**AN-3485** is a novel small molecule inhibitor of the hypothetical "Kinase Signaling Pathway," which is implicated in various proliferative diseases. To support preclinical and clinical development, a sensitive, selective, and robust analytical method is required for the accurate quantification of **AN-3485** in biological matrices. This application note describes a validated liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the determination of **AN-3485** in human plasma. The method is suitable for pharmacokinetic and toxicokinetic studies.

## Principle

The analytical method involves the extraction of **AN-3485** and an internal standard (IS) from human plasma via protein precipitation. The separated analytes are then quantified using a triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode. The ratio of the peak area of **AN-3485** to that of the IS is used for quantification against a calibration curve.

## Materials and Methods

### Reagents and Chemicals

- **AN-3485** reference standard (>99% purity)
- **AN-3485-d4** (internal standard, IS) (>99% purity)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Human plasma (K2-EDTA)

#### Instrumentation

- Liquid Chromatograph: Shimadzu Nexera X2 or equivalent
- Mass Spectrometer: SCIEX Triple Quad 6500+ or equivalent
- Analytical Column: Phenomenex Kinetex C18 (2.6  $\mu\text{m}$ , 100  $\text{\AA}$ , 50 x 2.1 mm) or equivalent

## Experimental Protocols

### 1. Preparation of Standard and Quality Control (QC) Samples

- Stock Solutions (1 mg/mL): Accurately weigh and dissolve **AN-3485** and **AN-3485-d4** in methanol to prepare individual stock solutions of 1 mg/mL.
- Working Standard Solutions: Serially dilute the **AN-3485** stock solution with 50:50 (v/v) acetonitrile:water to prepare working standard solutions for calibration curve (CC) and quality control (QC) samples.
- Internal Standard (IS) Working Solution (100 ng/mL): Dilute the **AN-3485-d4** stock solution with acetonitrile.
- Calibration Curve (CC) and Quality Control (QC) Samples: Spike appropriate amounts of the working standard solutions into blank human plasma to obtain final concentrations for CCs

(e.g., 1, 5, 10, 50, 100, 500, 1000 ng/mL) and QCs (e.g., Low: 3 ng/mL, Medium: 80 ng/mL, High: 800 ng/mL).

## 2. Sample Preparation (Protein Precipitation)

- Aliquot 50  $\mu$ L of plasma sample (blank, CC, QC, or study sample) into a 1.5 mL microcentrifuge tube.
- Add 150  $\mu$ L of the IS working solution (100 ng/mL **AN-3485-d4** in acetonitrile).
- Vortex the mixture for 1 minute to precipitate proteins.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Transfer 100  $\mu$ L of the supernatant to a clean autosampler vial.
- Inject 5  $\mu$ L onto the LC-MS/MS system.

## 3. LC-MS/MS Conditions

### Liquid Chromatography

Parameter	Value
Column	Phenomenex Kinetex C18 (2.6 $\mu$ m, 100 Å, 50 x 2.1 mm)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Flow Rate	0.4 mL/min
Gradient	5% B to 95% B over 3.0 min, hold at 95% B for 1.0 min, return to 5% B and re-equilibrate for 1.0 min
Injection Volume	5 $\mu$ L
Column Temperature	40°C

## Mass Spectrometry

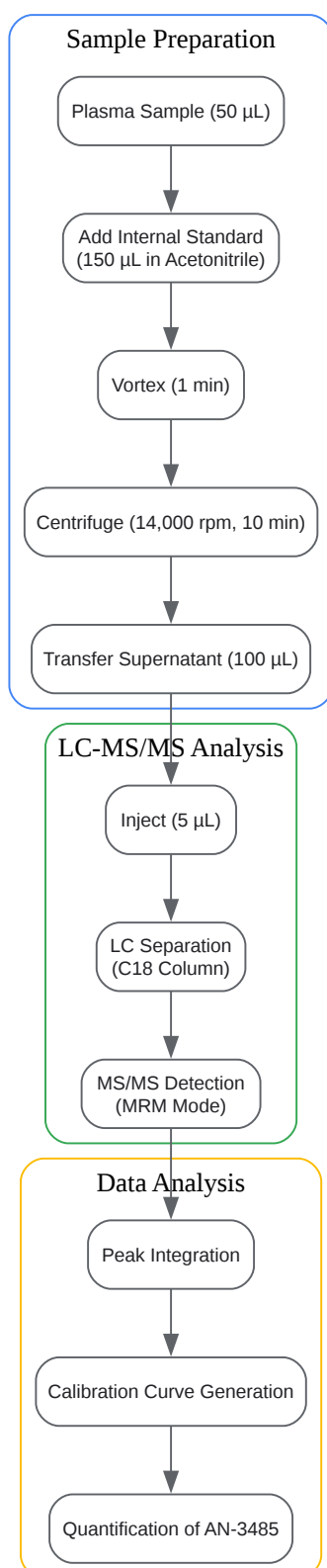
Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Positive
MRM Transition (AN-3485)	Q1: m/z 450.2 -> Q3: m/z 250.1
MRM Transition (AN-3485-d4)	Q1: m/z 454.2 -> Q3: m/z 254.1
Ion Source Gas 1	50 psi
Ion Source Gas 2	55 psi
Curtain Gas	35 psi
Temperature	550°C
IonSpray Voltage	5500 V

## Data Presentation

Table 1: Summary of Method Validation Parameters

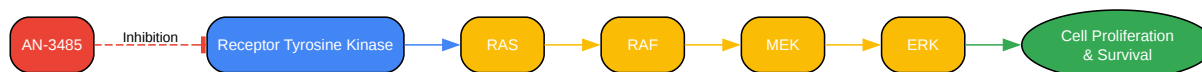
Validation Parameter	Result
Linearity	
Calibration Range	1 - 1000 ng/mL
Correlation Coefficient (r <sup>2</sup> )	> 0.995
Precision and Accuracy	
LLOQ (1 ng/mL)	Precision (%CV): ≤ 20%, Accuracy (%Bias): ± 20%
LQC (3 ng/mL)	Precision (%CV): ≤ 15%, Accuracy (%Bias): ± 15%
MQC (80 ng/mL)	Precision (%CV): ≤ 15%, Accuracy (%Bias): ± 15%
HQC (800 ng/mL)	Precision (%CV): ≤ 15%, Accuracy (%Bias): ± 15%
Recovery	
AN-3485	85 - 95%
AN-3485-d4 (IS)	88 - 92%
Matrix Effect	
Ion Suppression/Enhancement	Minimal (<15%)

## Mandatory Visualizations



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Caption: Experimental workflow for the quantification of **AN-3485** in human plasma.



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Caption: Hypothetical signaling pathway inhibited by **AN-3485**.

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